

# Biological Activities & Quantitative Data of Scirpusin B

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## Compound Focus: Scirpusin B

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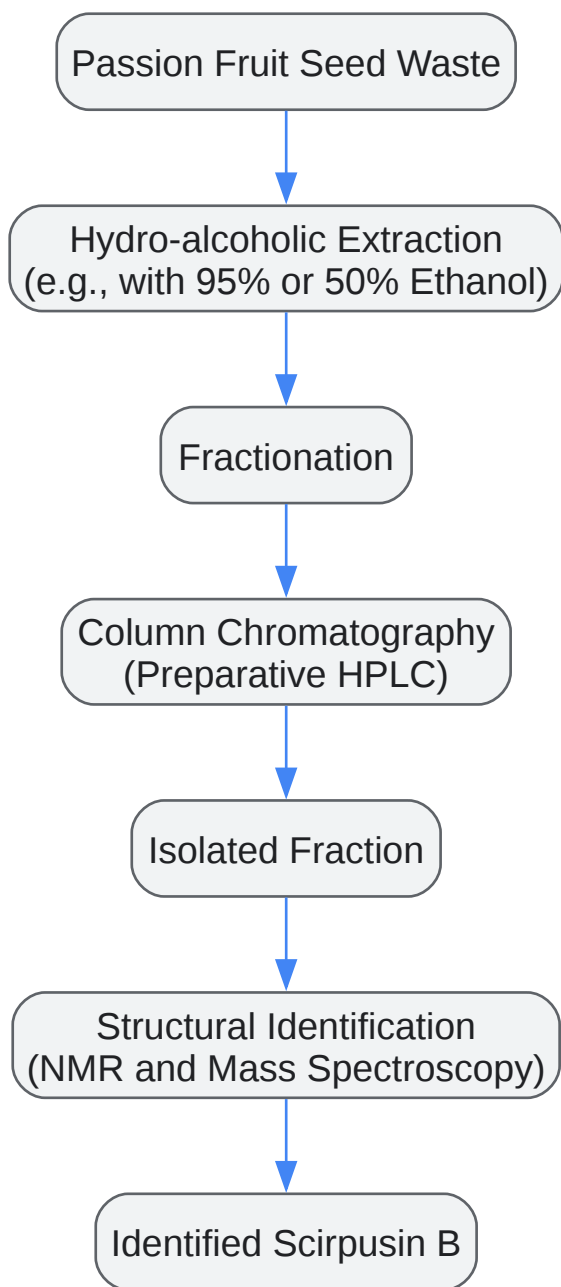
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The following table summarizes the key quantitative findings for **Scirpusin B** (SB) from recent research:

Activity	Experimental Model	Key Quantitative Findings	Citation
<b>Anti-diabetic</b>   <i>In vitro</i> enzyme inhibition   <b><math>\alpha</math>-amylase IC<sub>50</sub></b> : $76.38 \pm 0.25$ $\mu\text{g/mL}$ <b><math>\alpha</math>-glucosidase IC<sub>50</sub></b> : $2.32 \pm 0.04$ $\mu\text{g/mL}$   [1]     <b>Antibacterial</b>   <i>In vitro</i> assay vs. 8 Gram-positive & Gram-negative bacteria   Profound antibacterial activity (specific MIC values not listed in source)   [1]     <b>Anti-Oral Squamous Cell Carcinoma</b>   <i>In vitro</i> using SAS and TTN cell lines   <b>Cell Proliferation Inhibition</b> : Up to 95% (SAS) and 83% (TTN) <b>Apoptosis Induction (PI-FACS)</b> : 40.26% (SAS) and 44.3% (TTN) cell death at 75 $\mu\text{M}$ in 72h. <b>Proteins Suppressed (Western Blot)</b> : TNF- $\alpha$ , survivin, COX-2, cyclin D1, VEGF-A.   [1]     <b>Neuroprotective / Anti-Alzheimer's</b>   <i>In vitro</i> enzyme inhibition <i>In vivo</i> scopolamine-induced ICR mice   <b>AChE IC<sub>50</sub></b> : 62.9 $\mu\text{M}$ <b>Cognitive Improvement</b> : Dose of 40 mg/kg improved learning in passive avoidance test.   [2] [3]     <b>Vasorelaxant</b>   Ex vivo rat aorta model   Identified as a strong vaso-relaxing substance.   [4]			

## Experimental Workflow for Isolation and Identification

The research describes a multi-step process to isolate and identify **Scirpusin B** from passion fruit seed waste. The following diagram outlines the general workflow:



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Diagram of the isolation and identification process for **Scirpusin B** [1] [2].

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## References

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